

# tert-Buty-P4 moisture sensitivity solutions

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## Compound Focus: tert-Buty-P4

CAS No.: 111324-04-0

Cat. No.: S1492343

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## Chemical Profile & Moisture Sensitivity

The core handling requirement for P4-t-Bu is protection from air and moisture due to its **extremely hygroscopic** nature. The table below summarizes its key identifiers and properties [1] [2].

Property	Specification / Value
CAS Number	111324-04-0 [2]
Appearance	Solid [2]
Moisture Sensitivity	Extremely hygroscopic; must be stored and handled under dry conditions [1]
Typical Solvent	1.0 M in n-hexane (commercially available solution) [2]

## Troubleshooting & Handling Guidelines

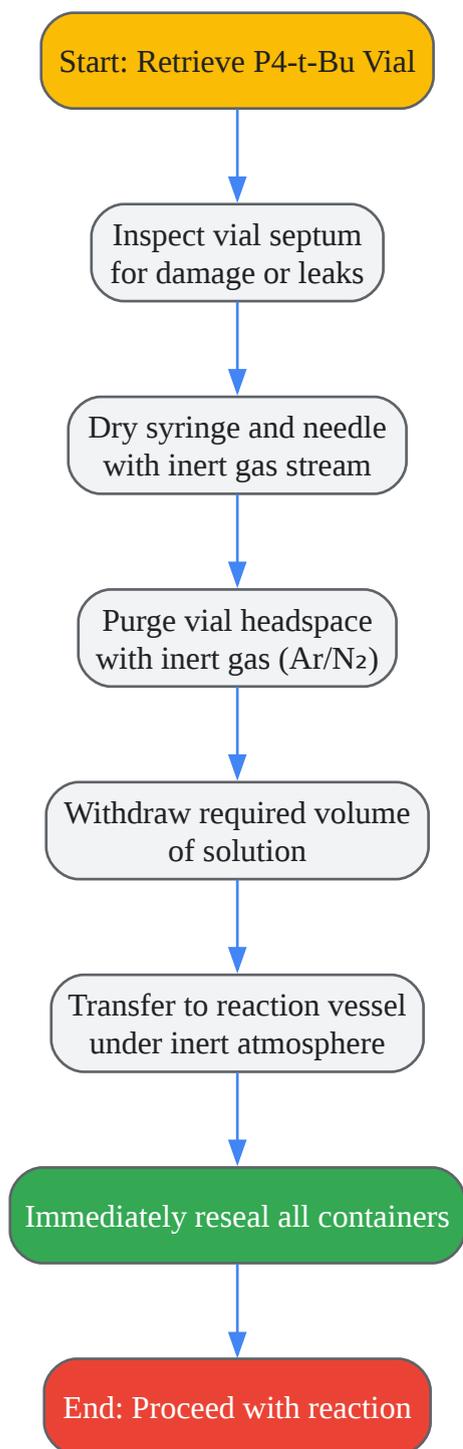
Based on its known properties, here are solutions to common issues and recommended handling protocols.

## Frequently Asked Questions (FAQ)

- **Q1: Why is my P4-t-Bu solution discolored or showing reduced catalytic activity?**
  - **A:** This is a classic sign of moisture degradation. P4-t-Bu is extremely hygroscopic. If it is exposed to air (even briefly), it will absorb water, leading to decomposition and a loss of its strong basicity, which directly impacts reaction yields [1].
- **Q2: What is the best way to store P4-t-Bu to ensure its long-term stability?**
  - **A:** The reagent must be stored under a dry, inert atmosphere. For the solid form, this means in a sealed container under an atmosphere of **argon or nitrogen**. For solutions, ensure the septum-sealed bottle is not punctured unnecessarily and is kept tightly closed [1].
- **Q3: Can I use P4-t-Bu in solvents that are not anhydrous?**
  - **A:** No. All solvents and reagents used in reactions with P4-t-Bu must be rigorously dried and deoxygenated. The use of technical-grade or non-anhydrous solvents will lead to rapid catalyst deactivation [1].

## Standard Operating Procedure: Handling P4-t-Bu Solution

This workflow details the recommended procedure for handling the reagent to prevent moisture exposure.



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## Experimental Data Summary

The following table consolidates quantitative data from the search results for easy reference in your documentation [1] [2].

Parameter	Value / Observation	Context / Application
pK <sub>a</sub> (in MeCN)	~42.7 [1]	Exceptional basicity, much stronger than DBU (pK <sub>a</sub> 24.3).
Catalytic Activity	High	Efficiently catalyzes anionic polymerization and ring-opening copolymerization where less basic P1-t-Bu failed [1].
Reaction Temperature	Room temperature	Effective even under mild conditions, e.g., in ring-opening polymerization of $\omega$ -pentadecalactone [1].

## Filling the Information Gaps

The search results confirm the fundamental handling issue but lack specific troubleshooting data for advanced applications. To build a more comprehensive knowledge base, I suggest you:

- **Consult Specialized Databases:** Search patent databases and manufacturer technical data sheets (e.g., Sigma-Aldrich, TCI) for more detailed handling and safety information.
- **Review Synthetic Methodology:** Look for papers that use P4-t-Bu in your specific field of drug development (e.g., asymmetric synthesis, polymerization of pharmaceutical polymers) for application-specific tips.

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## References

1. Phosphazene superbases P4-t-Bu: a versatile and efficient ... [link.springer.com]
2. - Tert - Buty Supplier, P - 4 - Tert Latest Price, CAS... Buty P 4 [chemball.com]

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